

# An In-depth Technical Guide to the Synthesis of Alizarin from Anthraquinone

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## Compound of Interest

Compound Name: Alizarin  
CAS No.: 72-48-0  
Cat. No.: B116980

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This technical guide provides a comprehensive overview of the chemical synthesis of **alizarin**, a historically significant dyestuff, from anthraquinone. The document details the core chemical transformations, experimental protocols, and underlying reaction mechanisms. Quantitative data is presented in structured tables for clarity, and key processes are visualized using logical diagrams.

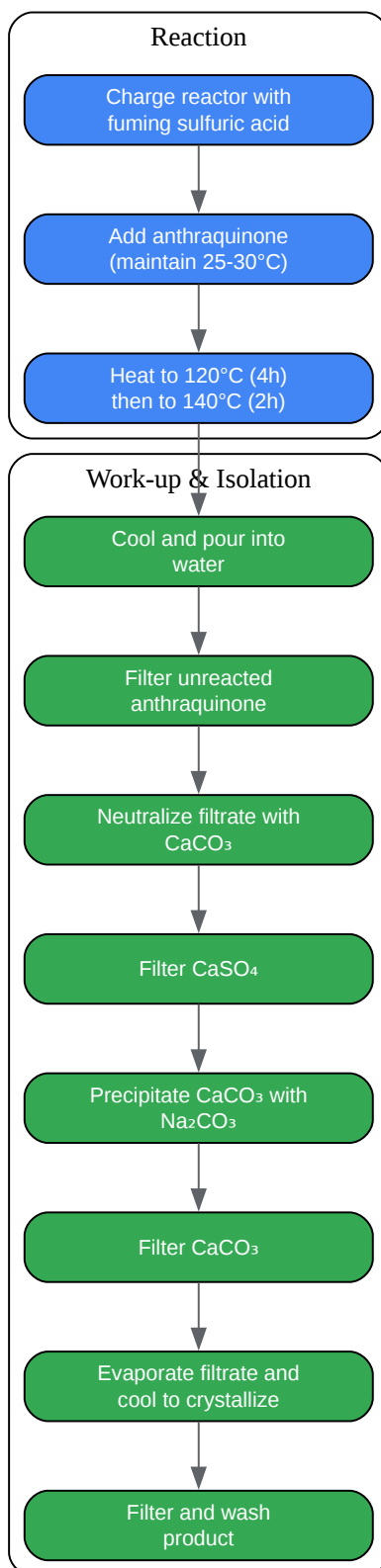
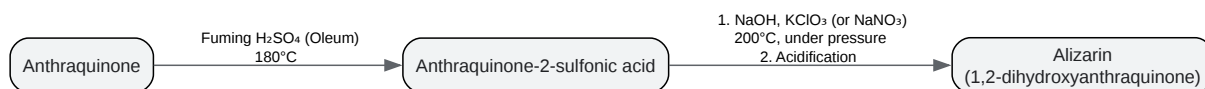
## Introduction

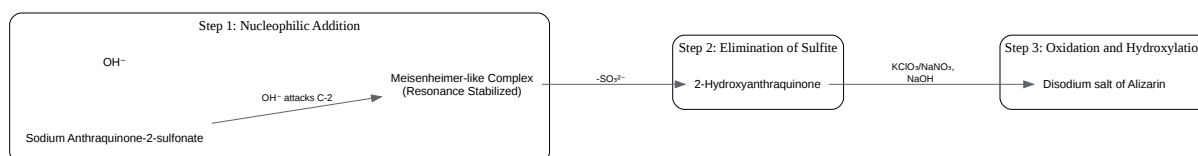
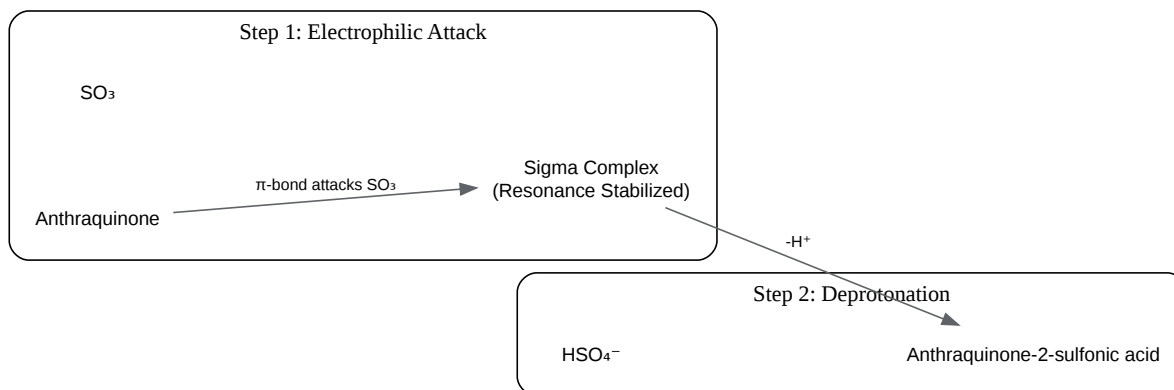
**Alizarin**, or 1,2-dihydroxyanthraquinone, is a vibrant red dye originally extracted from the roots of the madder plant (*Rubia tinctorum*). Its synthesis in the 19th century marked a pivotal moment in the chemical industry, effectively replacing the natural source with a more economical and consistent manufacturing process. The primary synthetic route, which remains relevant today, involves the sulfonation of anthraquinone followed by an alkali fusion. This guide will elaborate on this two-step synthesis, providing the technical details necessary for its replication and understanding in a laboratory or industrial setting.

## Overall Reaction Pathway

The synthesis of **alizarin** from anthraquinone is a two-step process:

- **Sulfonation:** Anthraquinone is reacted with fuming sulfuric acid (oleum) to introduce a sulfonic acid group at the 2-position, yielding anthraquinone-2-sulfonic acid.
- **Alkali Fusion:** The resulting anthraquinone-2-sulfonic acid (usually as its sodium salt) is fused with a strong base, typically sodium hydroxide, in the presence of an oxidizing agent to replace the sulfonate group with a hydroxyl group and introduce a second hydroxyl group, forming **alizarin**.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis of Alizarin from Anthraquinone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b116980/docs#an-in-depth-technical-guide-to-the-synthesis-of-alizarin-from-anthraquinone\]](https://www.benchchem.com/product/b116980/docs#an-in-depth-technical-guide-to-the-synthesis-of-alizarin-from-anthraquinone)

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